

Technical Guide on Dihydroabietic Acid: Properties, and Handling Protocols

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Compound of Interest

Compound Name: *dihydroabietic acid, AldrichCPR*

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for Dihydroabietic acid (CAS No. 34434-80-5) from AldrichCPR or its successor, Sigma-Aldrich, was not found in publicly available resources. The following information has been compiled from available chemical databases. Much of the safety and toxicological data is not available. Therefore, this compound should be handled with the utmost care, assuming it is hazardous. For experimental context, safety protocols for the structurally related compound, Dehydroabietic acid (CAS No. 1740-19-8), are provided for reference but should be applied with caution.

Chemical and Physical Properties

The quantitative data available for Dihydroabietic acid is primarily from computational models. [\[1\]](#)

Table 1: Computed Physicochemical Properties of Dihydroabietic Acid[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₂ O ₂	PubChem[1]
Molecular Weight	304.5 g/mol	PubChem[1]
IUPAC Name	1,4a-dimethyl-7-propan-2-yl-2,3,4,4b,5,6,7,9,10,10a-decahydrophenanthrene-1-carboxylic acid	PubChem[1]
CAS Number	34434-80-5	PubChem[1]
XLogP3	5.5	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	304.240230259 Da	PubChem[1]
Monoisotopic Mass	304.240230259 Da	PubChem[1]
Topological Polar Surface Area	37.3 Å ²	PubChem[1]
Heavy Atom Count	22	PubChem[1]

Toxicological Data

No experimental toxicological data, such as LD50 or LC50 values, for Dihydroabietic acid was found in the available resources. The hazard classification for this compound is unknown.

Table 2: Toxicological Profile of Dihydroabietic Acid

Parameter	Value
Acute Toxicity (Oral)	Data not available
Acute Toxicity (Dermal)	Data not available
Acute Toxicity (Inhalation)	Data not available
Skin Corrosion/Irritation	Data not available
Serious Eye Damage/Irritation	Data not available
Respiratory or Skin Sensitization	Data not available
Carcinogenicity	Data not available

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of Dihydroabiatic acid are not available in the context of a safety data sheet. Researchers should develop their own standard operating procedures (SOPs) based on the quantity of material being used and the nature of the planned experiment.

As a reference for handling a solid organic acid of unknown toxicity, the following general laboratory procedures, adapted from safety sheets for Dehydroabiatic acid, are recommended.

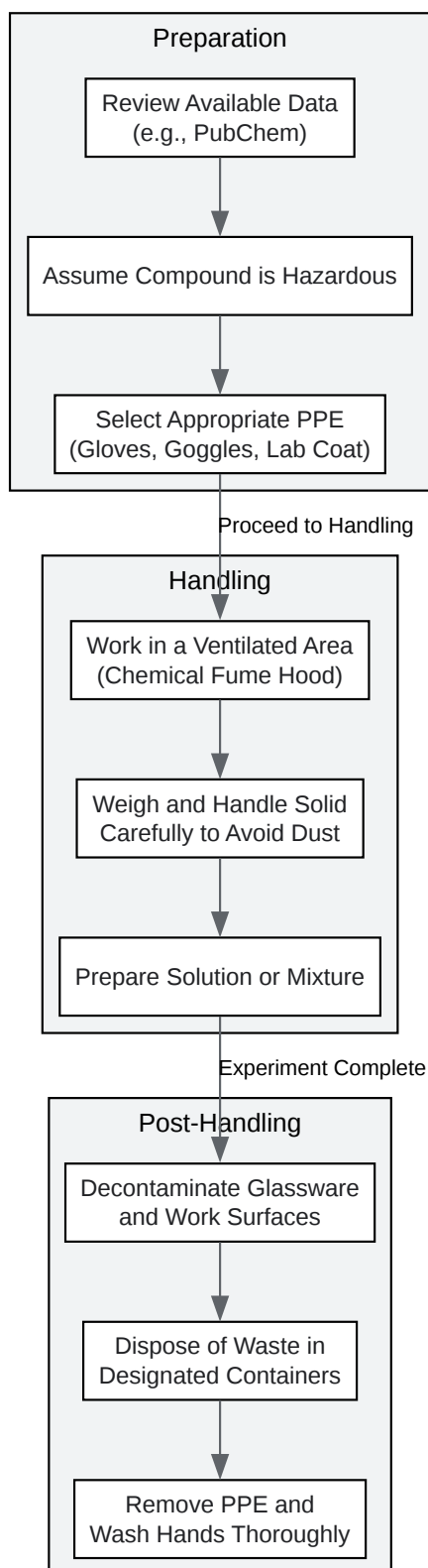
General Handling Protocol for Solid Chemicals of Unknown Toxicity:

- Engineering Controls: Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling powders to avoid inhalation of dust.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.
 - Body Protection: Wear a lab coat. For larger quantities, consider an impervious apron.

- Hygiene Measures: Wash hands thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the laboratory area.[\[2\]](#)
- Spill & Waste Management:
 - For small spills of solid material, avoid creating dust. Moisten the material if appropriate and scoop it into a sealed container for disposal.
 - Dispose of waste in accordance with local, state, and federal regulations.

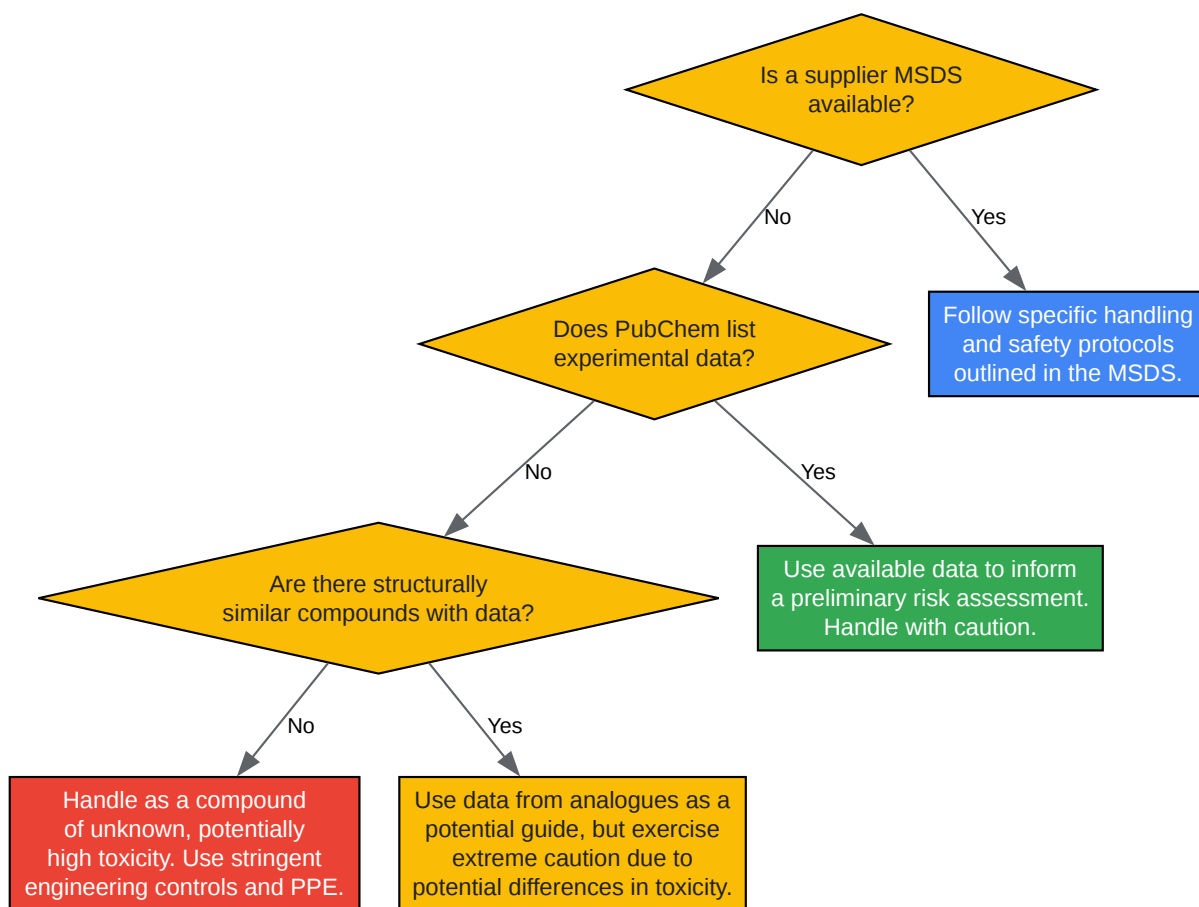
Visualizations

The following diagrams illustrate a general workflow for handling chemicals of unknown toxicity and a logical flow for hazard assessment.



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Caption: General workflow for safely handling a chemical with unknown toxicity.



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Caption: Logical flow for hazard assessment when data is limited.

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